

An In-depth Technical Guide to the Physicochemical Properties of 8-O-Acetylharpagide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

8-O-Acetylharpagide, an iridoid glycoside, is a natural product of significant interest in the scientific community. While the user's initial query referenced "8-O-Acetyltorilolone," comprehensive database searches indicate that the correct and widely accepted nomenclature for this compound is 8-O-Acetylharpagide. This guide provides a detailed overview of its physicochemical properties, supported by available data and experimental observations. The information presented herein is intended to serve as a foundational resource for researchers engaged in the study and development of this compound for potential therapeutic applications.

Physicochemical Properties

The physicochemical characteristics of a compound are fundamental to understanding its behavior in biological systems, influencing its absorption, distribution, metabolism, and excretion (ADME) profile. The key physicochemical properties of 8-O-Acetylharpagide are summarized in the table below.



Property	Value	Source
Molecular Formula	C17H26O11	INVALID-LINK[1]
Molecular Weight	406.38 g/mol	INVALID-LINK[2], INVALID-LINK[3]
Melting Point	227-229 °C	INVALID-LINK[2]
Boiling Point (Predicted)	607.2 ± 55.0 °C	INVALID-LINK
Solubility	Soluble in water, methanol, ethanol, and DMSO.[3] Insoluble in water according to another source.[2] Soluble in Methanol and Water.[3] Soluble in DMSO and methanol.[2] A stock solution of ≥ 2.5 mg/mL (6.15 mM) can be prepared in a mixture of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.[4]	INVALID-LINK,INVALID- LINK[3],INVALID-LINK[2], INVALID-LINK[4]
pKa (Predicted)	11.88 ± 0.70	INVALID-LINK,INVALID- LINK[2]
Appearance	White to off-white powder	INVALID-LINK[2]

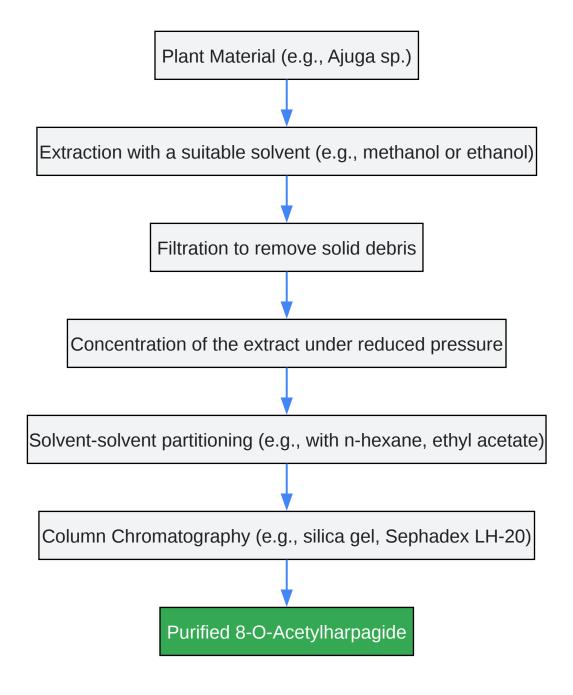
Experimental Protocols

Detailed experimental protocols for the determination of the physicochemical properties of 8-O-Acetylharpagide are not extensively reported in readily available literature. However, this section outlines the general methodologies employed for the characterization of natural products, which would be applicable to this compound.

Isolation and Purification of 8-O-Acetylharpagide

The isolation of 8-O-Acetylharpagide typically involves extraction from plant sources, such as those from the Ajuga genus. A general workflow for its isolation is as follows:





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Caption: General workflow for the isolation and purification of 8-O-Acetylharpagide.

Melting Point Determination

The melting point of a solid compound is a critical indicator of its purity. The capillary method is a standard technique for this measurement.

Protocol:



- A small amount of the finely powdered, dry sample of 8-O-Acetylharpagide is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.
- The capillary tube is placed in a melting point apparatus.
- The sample is heated at a slow, controlled rate (e.g., 1-2 °C per minute) as it approaches the expected melting point.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded as the melting point range.

Solubility Determination

Assessing the solubility of a compound in various solvents is crucial for its formulation and delivery.

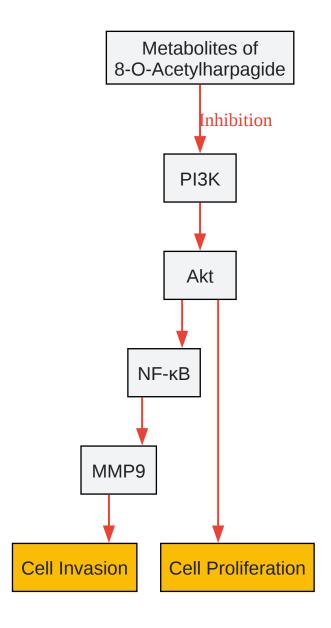
Protocol:

- A small, accurately weighed amount of 8-O-Acetylharpagide (e.g., 1-5 mg) is placed in a vial.
- A measured volume of the solvent (e.g., water, ethanol, DMSO) is added incrementally.
- The mixture is agitated, for instance, by vortexing or sonication, to facilitate dissolution.
- The visual observation of a clear solution without any particulate matter indicates that the compound is soluble at that concentration. The process is repeated until the saturation point is reached.

Signaling Pathway Involvement

Recent studies have begun to elucidate the biological activities of 8-O-Acetylharpagide and its metabolites. Notably, its metabolites have been shown to exert anti-cancer effects by modulating the PI3K/Akt/NF-κB/MMP9 signaling pathway. This pathway is a critical regulator of cell proliferation, survival, and invasion.





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Caption: The inhibitory effect of 8-O-Acetylharpagide metabolites on the PI3K/Akt signaling pathway.

The PI3K/Akt pathway is a key signaling cascade that promotes cell survival and growth.[5][6] [7][8][9] In many cancers, this pathway is aberrantly activated. The metabolites of 8-O-Acetylharpagide have been suggested to inhibit PI3K, leading to downstream suppression of Akt, NF-kB, and MMP9, which are crucial for cancer cell proliferation and invasion.

Conclusion







8-O-Acetylharpagide is a promising natural compound with distinct physicochemical properties that are being actively investigated. This technical guide provides a consolidated overview of its known characteristics and the experimental approaches for their determination. Further research into its biological activities and the elucidation of its direct interactions with cellular signaling pathways will be crucial for realizing its full therapeutic potential. The information and protocols presented here are intended to support and guide these future research endeavors.

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